

detailed synthesis protocol for 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

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Compound of Interest

Compound Name: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

CAS No.: 438219-08-0

Cat. No.: B454934

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This document outlines a detailed, high-efficiency synthesis protocol for **5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde**. This compound is a significant intermediate in the development of antimicrobial agents, specifically antitubercular semicarbazones and hydrazones, where the furan core acts as a bio-isostere to enhance lipophilicity and target binding.

Part 1: Introduction & Strategic Analysis

Target Molecule: **5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde** CAS Registry Number: (Analogous derivatives often used in patents; specific CAS may vary by library). Core

Structure: A 2,5-disubstituted furan ring featuring a reactive aldehyde handle and a lipophilic 4-chlorophenoxy ether tail.

Retrosynthetic Logic

The most robust route to this molecule utilizes the Williamson Ether Synthesis. This approach is preferred over direct formylation of a pre-formed ether (Vilsmeier-Haack) because the strong

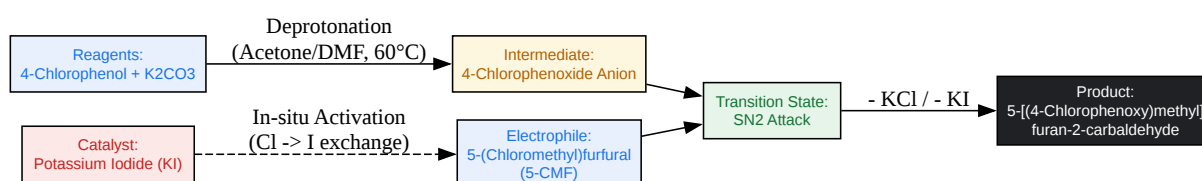
electrophilic conditions of formylation can degrade the electron-rich ether linkage or lead to regioselectivity issues.

- Disconnection: The C-O bond at the benzylic position of the furan.
- Electrophile: 5-(Chloromethyl)furfural (5-CMF).^{[1][2][3][4]} This is a biomass-derived platform chemical, superior to its hydroxyl analog (HMF) for this reaction due to the better leaving group ability of chloride () compared to hydroxide or alkoxide.
- Nucleophile: 4-Chlorophenol. Requires deprotonation to the phenoxide anion to attack the electrophile.

Part 2: Reaction Scheme & Mechanism

Mechanism:

Nucleophilic Substitution. The reaction proceeds via the attack of the 4-chlorophenoxide ion on the primary alkyl halide of 5-CMF. Potassium iodide (KI) is employed as a catalyst (Finkelstein conditions) to generate the more reactive 5-(iodomethyl)furfural in situ, accelerating the rate and allowing for milder thermal conditions.



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Figure 1: Mechanistic pathway for the synthesis via modified Williamson Ether Synthesis.

Part 3: Detailed Synthesis Protocol

Materials & Equipment

Reagents:

- 5-(Chloromethyl)furfural (5-CMF): >98% purity. Note: 5-CMF can be synthesized from fructose/HCl or purchased. It is a lachrymator and skin sensitizer.
- 4-Chlorophenol: >98% purity.
- Potassium Carbonate (): Anhydrous, granular.
- Potassium Iodide (KI): Catalyst grade.
- Solvent: N,N-Dimethylformamide (DMF) (Preferred for high yield) or Acetone (Preferred for easier workup).
- Workup: Ethyl Acetate (EtOAc), Brine, Sodium Sulfate ().

Equipment:

- Round-bottom flask (100 mL) with magnetic stir bar.
- Reflux condenser with drying tube () or Nitrogen balloon.
- Oil bath or heating mantle with temperature controller.
- Rotary evaporator.

Experimental Procedure

Scale: Based on 10 mmol of 5-CMF.

Step 1: Nucleophile Activation

- In a 100 mL round-bottom flask, dissolve 4-Chlorophenol (1.29 g, 10.0 mmol, 1.0 equiv) in DMF (20 mL).

- Why DMF? DMF ensures complete solubility of the phenoxide anion, which can aggregate in less polar solvents.
- Add Anhydrous

(2.07 g, 15.0 mmol, 1.5 equiv) in one portion.
- Stir the mixture at room temperature for 30 minutes. The solution may turn slightly yellow/orange as the phenoxide forms.

Step 2: Electrophile Addition & Catalysis

- Add Potassium Iodide (KI) (0.17 g, 1.0 mmol, 0.1 equiv).
 - Critical Insight: The iodide displaces the chloride on 5-CMF to form the highly reactive iodide intermediate, which is then rapidly attacked by the phenoxide. This prevents side reactions like furan ring degradation that occur at high temperatures.
- Add 5-(Chloromethyl)furfural (1.45 g, 10.0 mmol, 1.0 equiv) dropwise (if liquid) or as a solid in small portions.
- Heat the reaction mixture to 80°C for 4–6 hours.
 - Monitoring: Check progress via TLC (Hexane:EtOAc 7:3). The product typically has an R_f around 0.4–0.5, distinct from the starting phenol (R_f ~0.3) and 5-CMF (R_f ~0.6).

Step 3: Workup & Isolation

- Quench: Pour the reaction mixture into Ice-Cold Water (100 mL).
 - Observation: The product is lipophilic and will often precipitate as a solid or oil out.
- Extraction: If a solid forms, filter and wash with water. If an oil forms, extract with Ethyl Acetate (

mL).

- Wash: Wash the combined organic layers with 1M NaOH (20 mL) to remove any unreacted 4-chlorophenol (critical for purity), followed by Brine (20 mL).
- Dry & Concentrate: Dry over anhydrous

, filter, and concentrate under reduced pressure.

Step 4: Purification

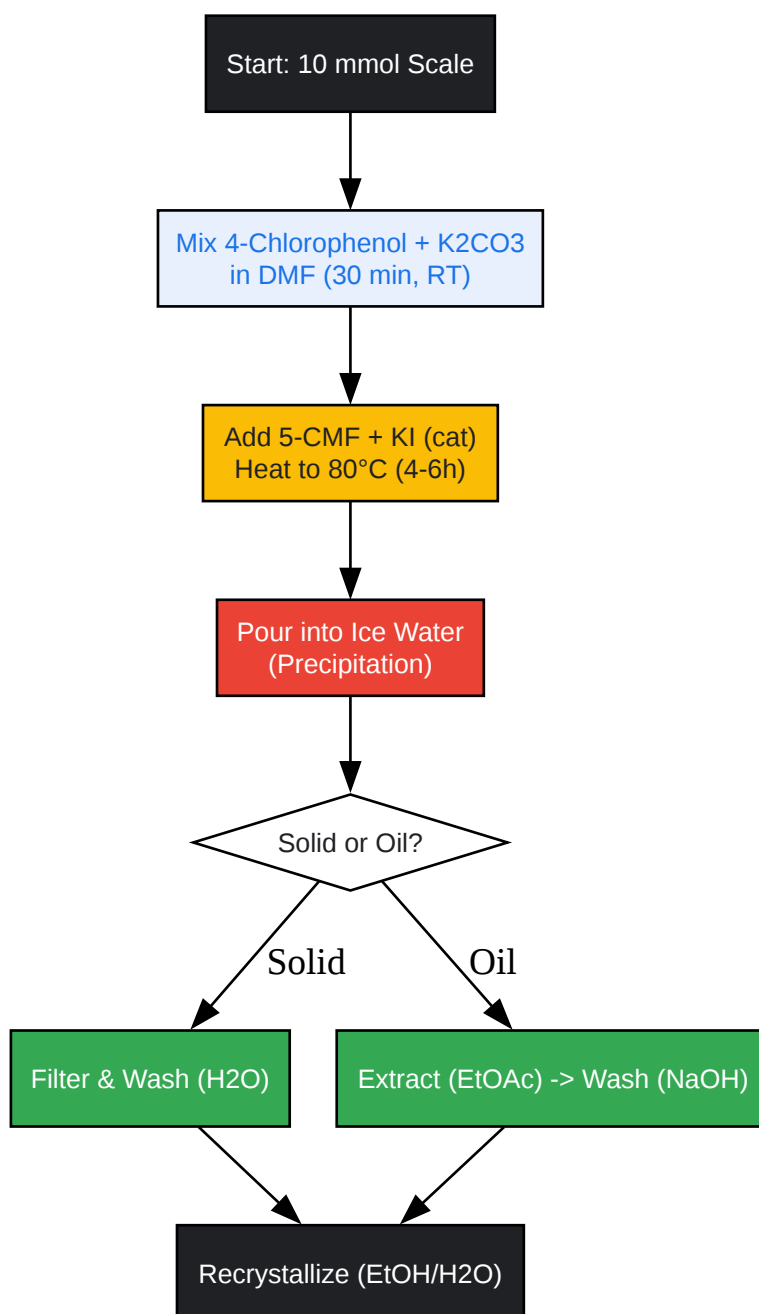
- Recrystallization: The crude solid is typically recrystallized from Ethanol/Water (9:1). Dissolve in hot ethanol, add water until turbid, and cool to 4°C.
- Yield: Expected yield is 75–85%.

Part 4: Characterization & Validation

To ensure the integrity of the synthesized molecule, compare your data against these standard parameters.

Parameter	Expected Value/Range	Structural Assignment
Physical State	Off-white to pale yellow solid	Crystalline ether
Melting Point	72–76 °C (Predicted)	Note: Range depends on purity.
NMR (300 MHz,)	9.62 (s, 1H)	-CHO (Aldehyde proton)
7.28 (d, J=3.5 Hz, 1H)	Furan H-3 (Deshielded by C=O)	
7.22 (d, J=8.8 Hz, 2H)	Aromatic H-3', H-5' (Ortho to Cl)	
6.88 (d, J=8.8 Hz, 2H)	Aromatic H-2', H-6' (Ortho to O)	
6.60 (d, J=3.5 Hz, 1H)	Furan H-4	
5.15 (s, 2H)	-CH ₂ -O- (Benzylic Methylene)	
IR Spectroscopy	1680–1690	C=O Stretch (Conjugated Aldehyde)
1240	C-O-C Asymmetric Stretch (Ether)	

Workflow Diagram



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Figure 2: Experimental workflow for isolation and purification.

Part 5: Troubleshooting & Optimization

- Low Yield / Black Tar Formation:

- Cause: Furan rings are acid-sensitive and prone to polymerization (humins) at high temperatures or if the reaction mixture becomes acidic.
- Solution: Ensure

is in excess (1.5–2.0 equiv). Do not exceed 90°C. Use nitrogen atmosphere to prevent oxidative degradation.
- Incomplete Reaction:
 - Cause: Poor nucleophilicity or "wet" solvent.
 - Solution: Add more KI (up to 0.2 equiv). Ensure DMF is dry. If using Acetone, switch to DMF for higher temperatures.
- Aldehyde Oxidation:
 - Issue: The product converts to the carboxylic acid (5-[(4-chlorophenoxy)methyl]furan-2-carboxylic acid) upon prolonged air exposure.
 - Solution: Store the product in the dark at 4°C. If the NMR shows a broad singlet at ~11 ppm (COOH), repurify via silica column chromatography (Hexane:EtOAc).

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